

# Application Notes & Protocols for Assessing Flagellin-Specific Antibody Responses

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## Compound of Interest

Compound Name: *FLAGELLIN*

Cat. No.: *B1172586*

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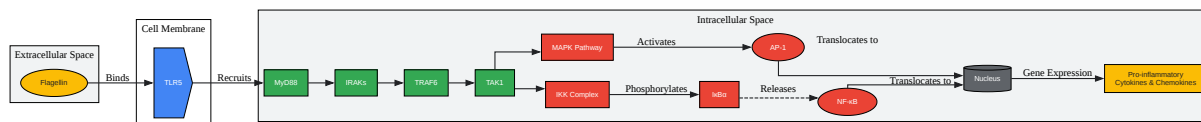
For Researchers, Scientists, and Drug Development Professionals

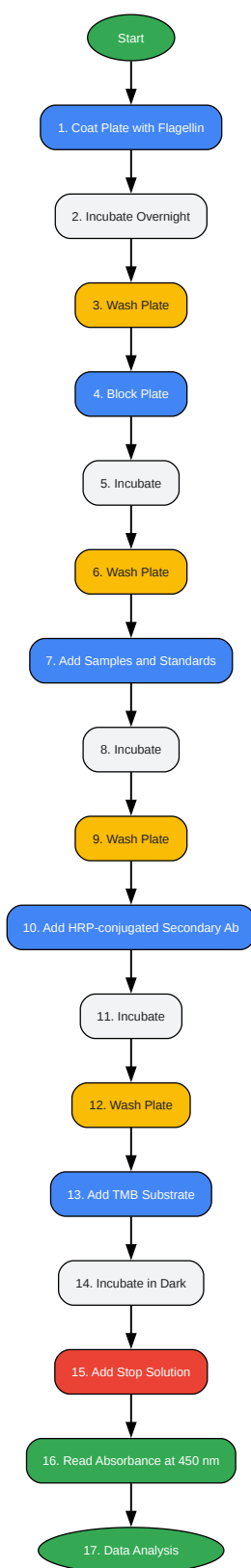
## Introduction

**Flagellin**, the primary protein component of bacterial flagella, is a potent activator of the innate and adaptive immune systems. It is recognized by Toll-like receptor 5 (TLR5), initiating a signaling cascade that leads to the production of pro-inflammatory cytokines and the development of robust T cell-dependent antibody responses.<sup>[1][2][3][4]</sup> The ability of **flagellin** to elicit strong humoral immunity has made it a significant area of interest for vaccine development and as an adjuvant. This document provides detailed protocols and application notes for the assessment of **flagellin**-specific antibody responses, crucial for evaluating the efficacy of **flagellin**-based vaccines and immunotherapies.

## Flagellin Signaling Pathway

**Flagellin** initiates an immune response primarily through the activation of TLR5 on the surface of various host cells.<sup>[1][2]</sup> This interaction triggers a downstream signaling cascade involving the recruitment of the adaptor protein MyD88.<sup>[5]</sup> This leads to the activation of transcription factors such as NF- $\kappa$ B and AP-1, which in turn induce the expression of pro-inflammatory cytokines and chemokines, orchestrating the subsequent adaptive immune response.<sup>[1][5]</sup>





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